

Rhenium(V) chloride handling and storage precautions for researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhenium(V) chloride

Cat. No.: B078131

[Get Quote](#)

Rhenium(V) Chloride Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **Rhenium(V) chloride** (ReCl_5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Rhenium(V) chloride**?

A1: **Rhenium(V) chloride** is a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2] It is also highly sensitive to air and moisture, reacting to release hydrogen chloride (HCl) gas, which is corrosive and toxic.[3][4]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2] Remove contaminated clothing and seek medical attention if irritation persists.[2]

- Eye Contact: Rinse cautiously with water for several minutes.[1][2] If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[2][5] Seek immediate medical attention.[1]

Q3: What are the proper storage conditions for **Rhenium(V) chloride**?

A3: **Rhenium(V) chloride** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[1][2][5] It must be handled under a dry, inert protective gas such as argon.[1]

Q4: What personal protective equipment (PPE) is required when handling **Rhenium(V) chloride**?

A4: The following PPE is mandatory:

- Eye Protection: Safety glasses or goggles.[1]
- Hand Protection: Nitrile rubber gloves with a minimum thickness of 0.11 mm.[1]
- Respiratory Protection: A dust respirator is necessary.[1] All handling should be done in a properly operating chemical fume hood.[1]
- Body Protection: Protective work clothing, including long sleeves, pants, and closed-toed shoes.[1]

Troubleshooting Guide

Problem: The **Rhenium(V) chloride** has changed color from its original dark green/black to a brownish liquid.

- Cause: This indicates exposure to air and moisture, leading to decomposition.[4]
- Solution: The compound is likely degraded and may not be suitable for your experiment. It is crucial to ensure that the storage container is airtight and always handle the compound under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).

Problem: I observe fumes when I open the container of **Rhenium(V) chloride**.

- Cause: These fumes are likely hydrogen chloride (HCl) gas, resulting from the reaction of the compound with moisture in the air.[\[3\]](#)
- Solution: Immediately close the container and move it to a well-ventilated fume hood. Ensure you are wearing appropriate respiratory protection. This indicates that the compound has been compromised by moisture.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	ReCl ₅	[6] [7]
Molecular Weight	363.47 g/mol	[3] [6]
Appearance	Dark green to black crystalline solid	[2] [8]
Melting Point	220 °C	[3] [4]
Density	4.9 g/cm ³	[3] [8]
Solubility in Water	Decomposes	[3] [7] [8]

Experimental Protocol: Purification of Rhenium(V) Chloride by Sublimation

This protocol describes a standard method for purifying **Rhenium(V) chloride**.

Materials:

- Crude **Rhenium(V) chloride**
- Sublimation apparatus
- High-vacuum pump
- Heating mantle

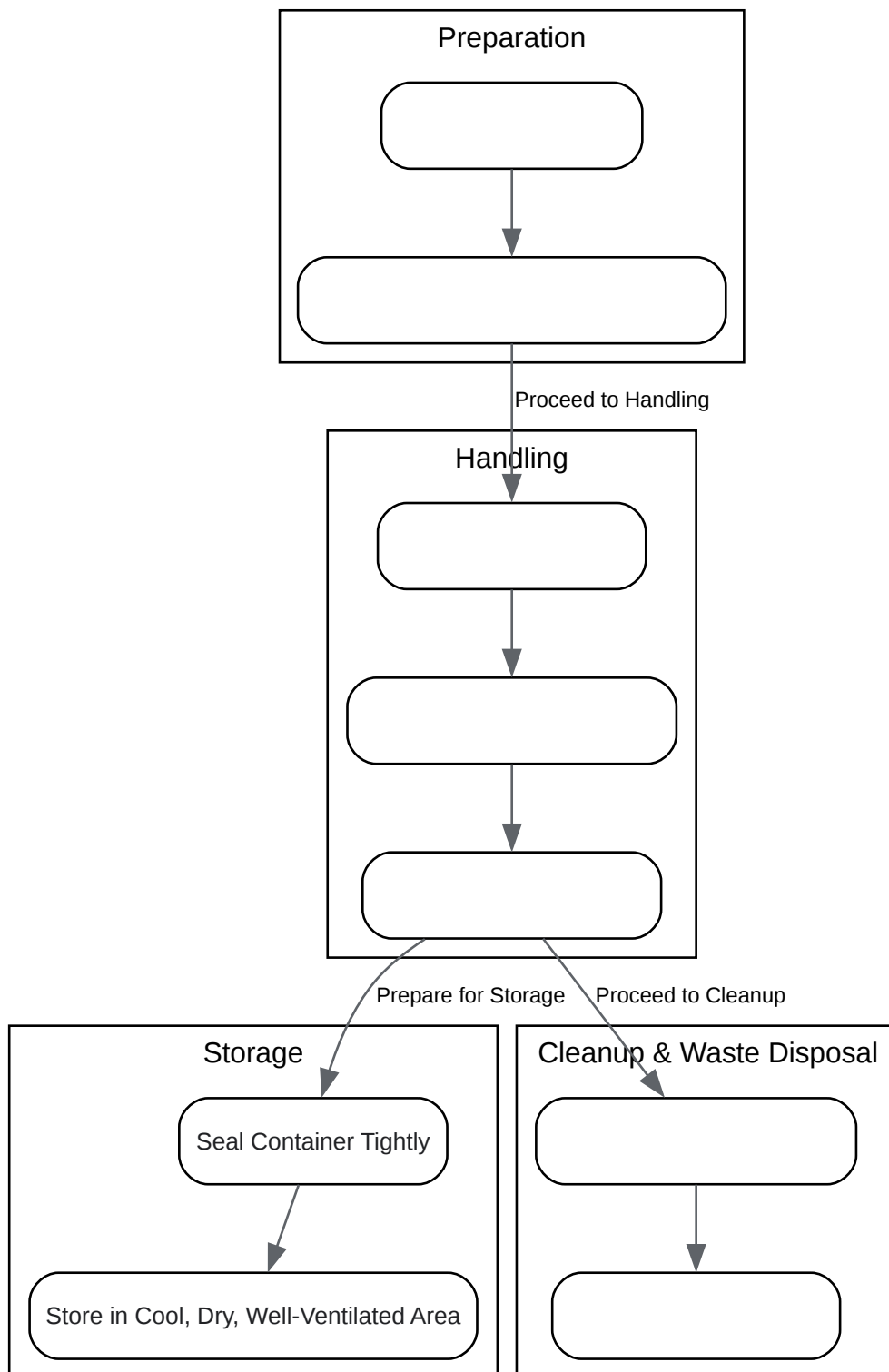
- Inert gas (Argon) supply
- Schlenk line

Procedure:

- Preparation: Assemble the sublimation apparatus and ensure all glassware is thoroughly dried and free of moisture.
- Loading: In a glovebox or under a constant stream of inert gas, load the crude **Rhenium(V) chloride** into the sublimation apparatus.
- Assembly: Quickly assemble the apparatus and connect it to the Schlenk line.
- Evacuation: Evacuate the apparatus using the high-vacuum pump.
- Heating: Gently heat the bottom of the apparatus containing the crude material using a heating mantle. The temperature should be carefully controlled to just above the sublimation point of ReCl_5 .
- Sublimation: The **Rhenium(V) chloride** will sublime and deposit as purified crystals on the cold finger or cooler upper parts of the apparatus.
- Cooling and Collection: Once the sublimation is complete, turn off the heating and allow the apparatus to cool to room temperature under vacuum.
- Backfilling: Gently backfill the apparatus with inert gas.
- Collection: In a glovebox or under an inert atmosphere, carefully collect the purified crystals.

Logical Workflow for Handling and Storage

Rhenium(V) Chloride Handling and Storage Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and storage of **Rhenium(V) chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ltschem.com [ltschem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Rhenium_pentachloride [chemeurope.com]
- 4. Rhenium pentachloride - Wikipedia [en.wikipedia.org]
- 5. fishersci.com [fishersci.com]
- 6. 氯化铼(V) | Sigma-Aldrich [sigmaaldrich.com]
- 7. 13596-35-5 CAS MSDS (RHENIUM (V) CHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Cas 13596-35-5, RHENIUM (V) CHLORIDE | lookchem [lookchem.com]
- To cite this document: BenchChem. [Rhenium(V) chloride handling and storage precautions for researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078131#rhenium-v-chloride-handling-and-storage-precautions-for-researchers\]](https://www.benchchem.com/product/b078131#rhenium-v-chloride-handling-and-storage-precautions-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com